

HSL-IN-1 DMSO stock solution preparation

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Compound Focus: HSL-IN-1

Cat. No.: S2809776

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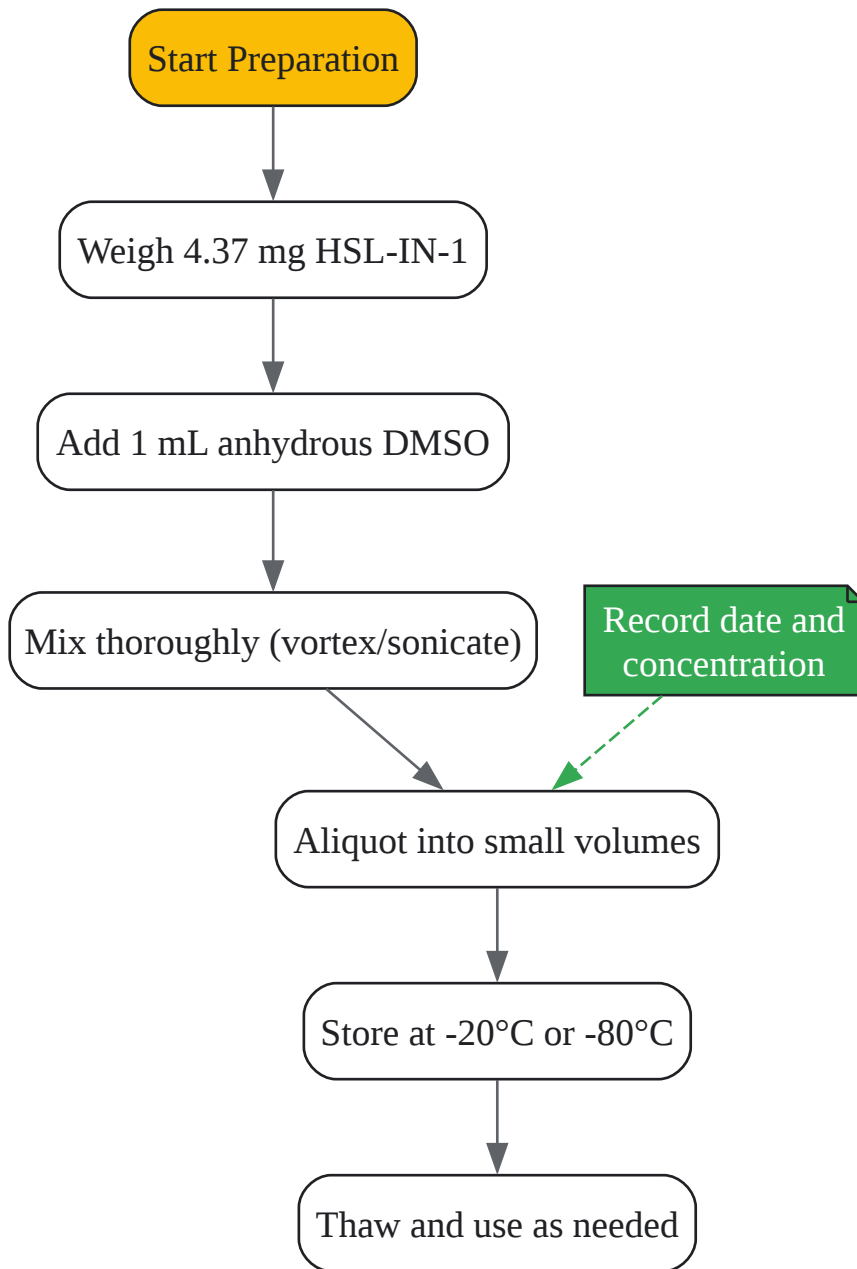
Chemical Properties & Stock Preparation

The table below summarizes the key chemical properties of **HSL-IN-1** and the standard method for preparing a 10 mM DMSO stock solution, based on information from the supplier, MedChemExpress [1].

Property	Value / Instruction	Notes
CAS Number	2095156-13-9	-
Molecular Formula	$C_{19}H_{13}BClF_3N_2O_4$	-
Molecular Weight	436.58 g/mol	Required for molarity calculations.
Recommended Solvent	DMSO (Hygroscopic)	Use newly opened, anhydrous DMSO. Hygroscopic DMSO significantly impacts solubility [1].
Stock Solution	10 mM (e.g., 10 μ mol/mL)	A common concentration for a master stock.
Typical Preparation	Dissolve 4.37 mg of HSL-IN-1 in 1 mL of DMSO to achieve a 10 mM solution.	This provides a ready-to-use concentrate for further dilution in assay buffers.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing and storing your **HSL-IN-1** stock solution.



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Critical Considerations for Researchers

When working with **HSL-IN-1**, paying attention to the following points will ensure the reliability of your experimental results.

- **Solubility and Dilution:** The supplier indicates that a 10 mM solution in DMSO has a concentration of 12.5 mg/mL, which translates to a solubility of at least **28.63 mM** [1]. When diluting the stock solution for biological assays, the final DMSO concentration should typically be kept below 0.5-1.0% to avoid cellular toxicity. The supplier provides example protocols for preparing in vivo working solutions using co-solvents like PEG300, Tween-80, and saline [1].
- **Storage and Stability:** For long-term stability, aliquot the stock solution into small, single-use vials to minimize freeze-thaw cycles. The supplier recommends storage at **-20°C for 1 month or -80°C for 6 months** [1]. While one study suggests compounds in wet DMSO can be stable for up to two years at 4°C [2], best practice for a valuable assay compound like **HSL-IN-1** is to use anhydrous DMSO and store at the recommended lower temperatures.
- **Background on HSL:** Hormone-sensitive lipase (HSL) is a key intracellular enzyme that hydrolyzes diacylglycerols (DAG) as part of the lipolysis cascade [3] [4] [5]. Inhibiting HSL can reduce plasma free fatty acid levels, which is a therapeutic strategy for investigating treatments for conditions like insulin resistance, type 2 diabetes, and dyslipidemia [3] [6]. **HSL-IN-1** is a potent and orally active inhibitor with an IC₅₀ of 2 nM and a reduced reactive metabolite liability compared to earlier compounds [1].

Filling the Information Gaps

The search results I obtained are limited in providing a full, standalone experimental protocol. To proceed confidently, you may need to:

- **Consult the Supplier:** The most detailed physicochemical and handling data for **HSL-IN-1** will be in its Certificate of Analysis (CoA) from the vendor (MedChemExpress) [1].
- **Reference Primary Literature:** The original research article describing the discovery and characterization of **HSL-IN-1** (cited as "compound 24b") will contain the most comprehensive experimental methods used by the developers [1].
- **Adapt General Best Practices:** For aspects not covered, adhere to standard laboratory practices for handling and dissolving DMSO-sensitive compounds.

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References

1. HSL-IN-1 | HSL Inhibitor [medchemexpress.com]
2. Stability of screening compounds in wet DMSO [pubmed.ncbi.nlm.nih.gov]
3. An Overview of Hormone-Sensitive Lipase (HSL) - PMC [pmc.ncbi.nlm.nih.gov]
4. Hormone-sensitive lipase [en.wikipedia.org]
5. Lipolysis gone rogue: the HSL connection in feeding cancer [link.springer.com]
6. Design, synthesis, and pharmacological evaluation of a ... [sciencedirect.com]

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